

Core Physical Properties of 5-Nonanol

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Compound of Interest

Compound Name: 5-Nonanol

Cat. No.: B1584527

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5-Nonanol, also known as dibutyl carbinol, is a secondary alcohol with the chemical formula C₉H₂₀O.[1][2] Its physical characteristics are fundamental to its application in various chemical syntheses and industrial processes. A summary of its key physical properties is presented in the table below.

Property	Value	Units	Conditions
Molecular Formula	C ₉ H ₂₀ O	-	-
Molecular Weight	144.25	g/mol	-
Boiling Point	193 - 196	°C	at 760 mmHg
Melting Point	5	°C	-
Density	0.821 - 0.826	g/mL	at 20 °C
Refractive Index	1.429	-	at 20 °C
Solubility in Water	461	mg/L	at 15 °C
Vapor Pressure	0.065	mmHg	at 15 °C
Flash Point	77 - 96	°C	closed cup

Experimental Protocols for Property Determination

The following sections detail standardized laboratory protocols for the determination of the principal physical properties of liquid compounds such as **5-Nonanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[3] A common laboratory method for determining the boiling point of a small sample is the capillary tube method.^{[4][5]}

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or a MelTemp apparatus)
- Clamps and stand

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.^[3]
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.^[3]
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- The assembly is then heated in an oil bath.^[5]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- The heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the pressure inside the tube drops.^[5]

Determination of Density

Density is the mass of a substance per unit volume.^[6] For a liquid like **5-Nonanol**, density can be determined using a graduated cylinder and an electronic balance.^{[7][8]}

Apparatus:

- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance

Procedure:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.^[8]
- A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is then reweighed.^[8]
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is then calculated using the formula: Density = Mass / Volume.^[7]
- For improved accuracy, the procedure should be repeated multiple times, and the average density calculated.^[7]

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.^[9] The following procedure can be used to determine the solubility of an organic liquid in water.

Apparatus:

- Test tubes with stoppers
- Graduated cylinder or pipette

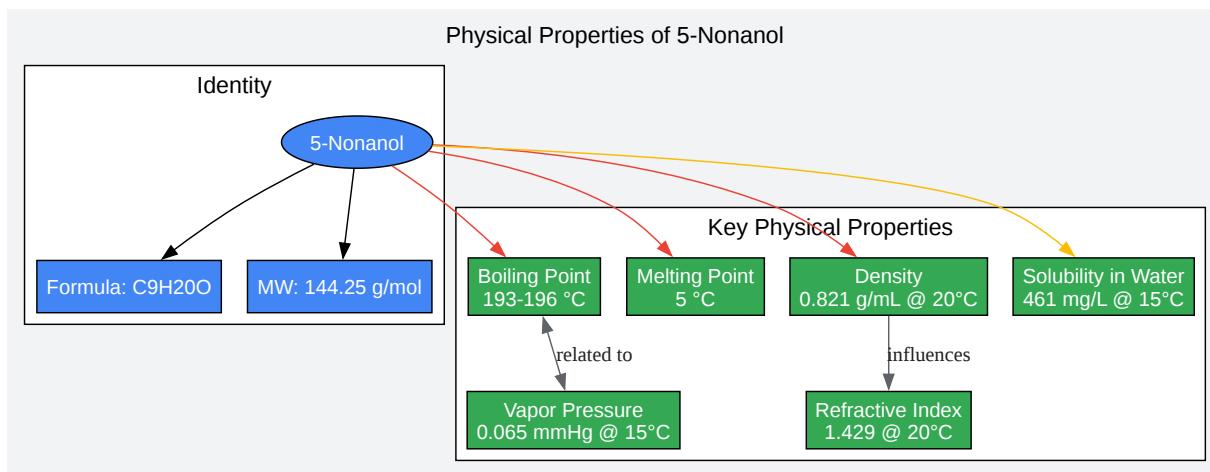
- Balance
- Spatula
- Thermometer
- Water bath (for temperature control)

Procedure:

- A specific volume of the solvent (e.g., 10 mL of distilled water) is measured and placed into a test tube.[\[9\]](#)
- The temperature of the solvent is measured and maintained using a water bath if necessary.
[\[10\]](#)
- A small, pre-weighed amount of the solute (**5-Nonanol**) is added to the test tube.[\[9\]](#)
- The test tube is stoppered and shaken vigorously to facilitate dissolution.[\[9\]](#)
- This process is repeated, adding small increments of the solute, until a saturated solution is formed (i.e., no more solute will dissolve, and a separate phase is observed).
- The total mass of the solute added is determined.
- The solubility is then expressed as the mass of solute per volume or mass of the solvent.

Visual Summary of Physical Properties

The following diagram provides a logical overview of the key physical properties of **5-Nonanol**.



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Caption: A diagram illustrating the core physical properties of **5-Nonanol**.

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- To cite this document: BenchChem. [Core Physical Properties of 5-Nonanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1584527#physical-properties-of-5-nonanol>]

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